

O-(mesitylsulfonyl)hydroxylamine (MSH): A Comprehensive Technical Guide for Synthetic Chemistry

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Compound of Interest

Compound Name: *O-(mesitylsulfonyl)hydroxylamine*

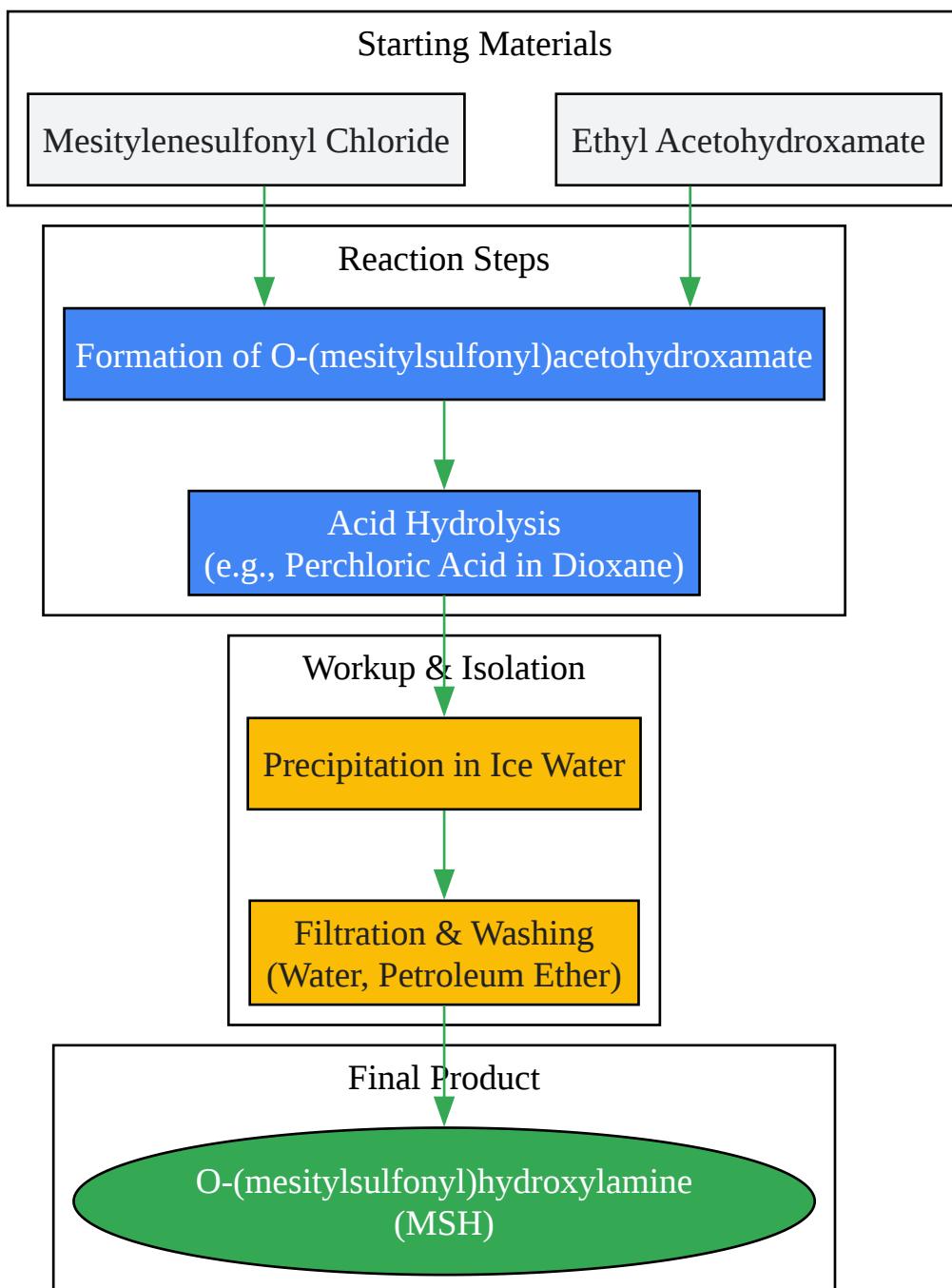
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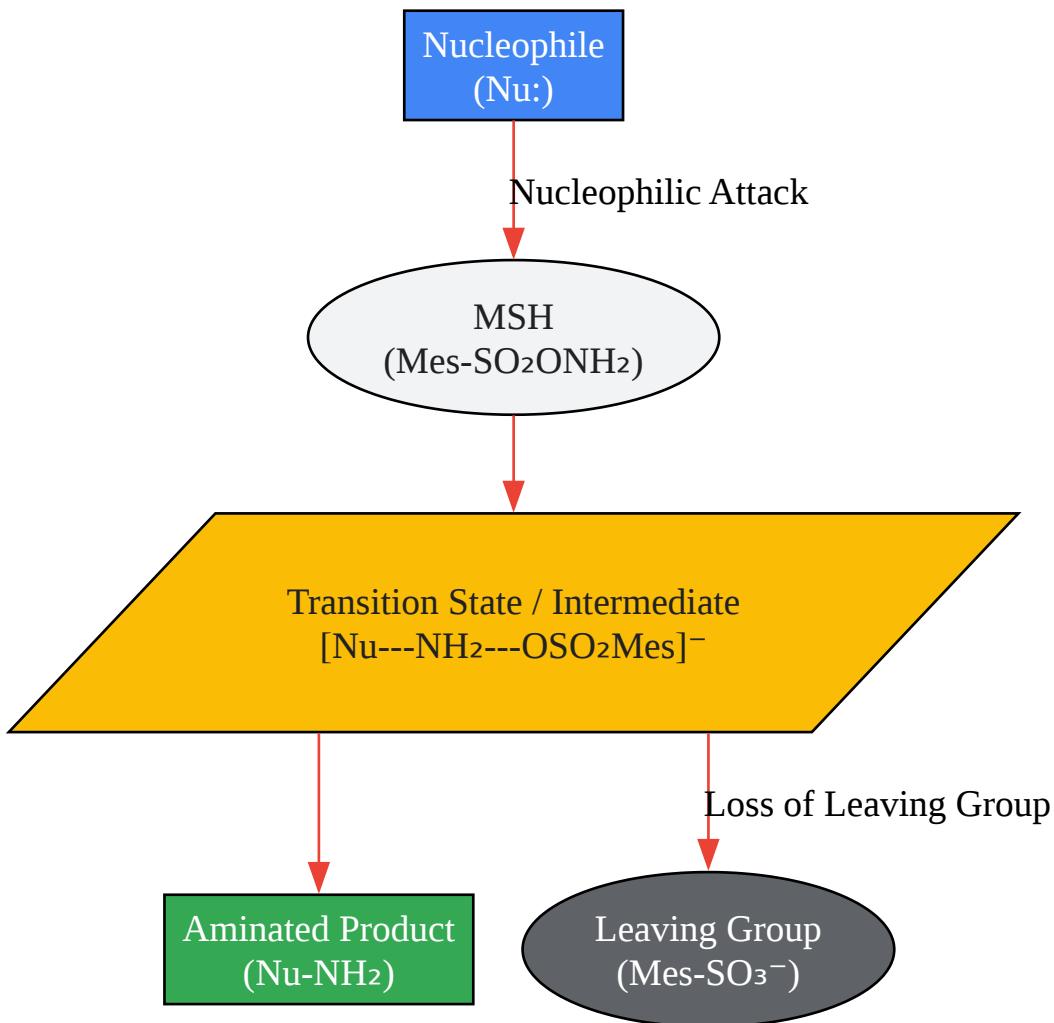
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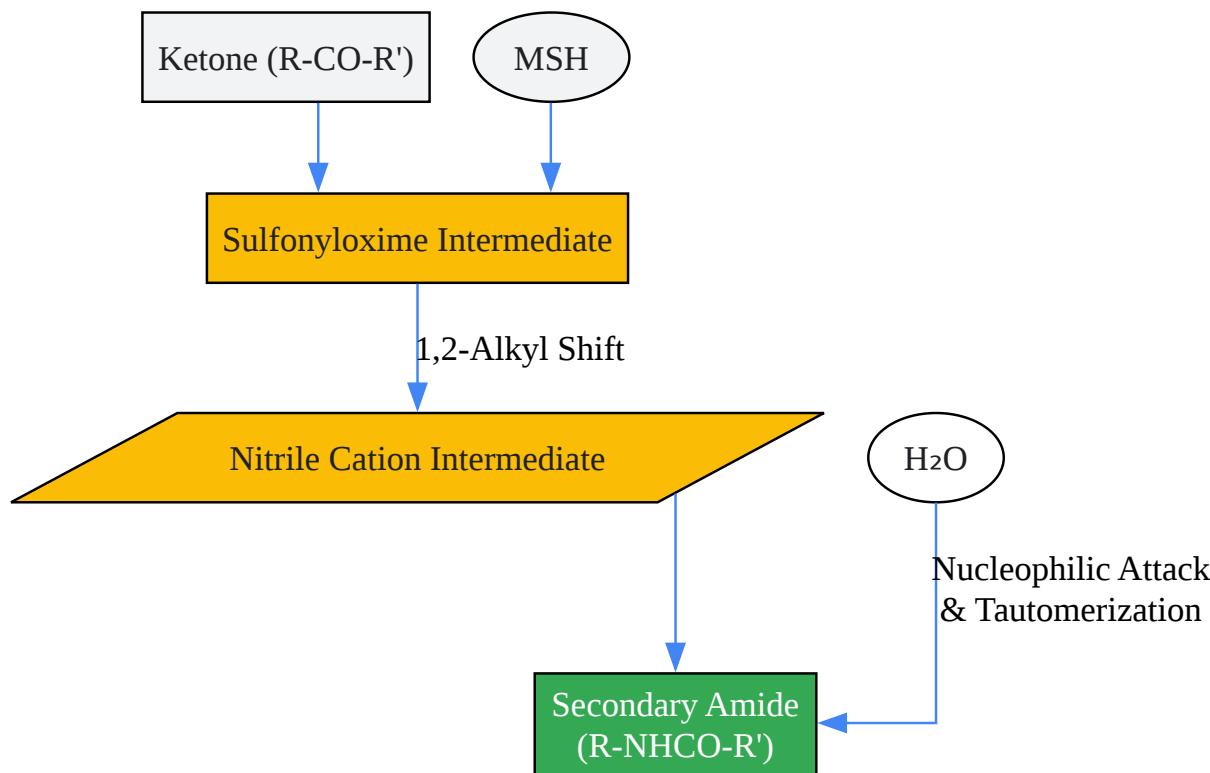
Introduction: **O-(mesitylsulfonyl)hydroxylamine**, commonly abbreviated as MSH, is a highly reactive and versatile electrophilic aminating agent pivotal in modern organic synthesis. Structurally, it features a hydroxylamine moiety attached to a bulky mesitylenesulfonyl group. This unique configuration renders the nitrogen atom highly electrophilic, making MSH an efficient reagent for transferring an amino group (-NH₂) to a wide array of nucleophiles.^{[1][2]} Its utility is particularly pronounced in the synthesis of nitrogen-containing compounds, which are fundamental scaffolds in pharmaceuticals, agrochemicals, and materials science.^{[1][2]} MSH is noted for its high reactivity and good solubility in common organic solvents.^[3] However, it is also known to be thermally unstable and potentially explosive, necessitating careful handling and often *in situ* preparation.^{[1][3]} This guide provides a detailed review of MSH, including its synthesis, key reactions with comprehensive data, detailed experimental protocols, and important safety considerations.

Synthesis of O-(mesitylsulfonyl)hydroxylamine (MSH)

The most common laboratory synthesis of MSH involves a multi-step process starting from mesitylene.^[2] The general workflow includes sulfonylation of mesitylene, followed by reaction with a hydroxylamine derivative. A widely used procedure involves the acidic hydrolysis of an O-(mesitylsulfonyl)acetohydroxamate precursor.







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References

- 1. MSH Reagent | Chem-Station Int. Ed. [en.chem-station.com]
- 2. O-Mesitylenesulfonylhydroxylamine: A Keystone in Organic Synthesis_Chemicalbook [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
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